

A Technical Guide to the Biological Activities of Substituted Phenols

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Compound of Interest

Compound Name: *2-tert-Butyl-4-ethylphenol*

CAS No.: 96-70-8

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This guide provides an in-depth exploration of the multifaceted biological activities of substituted phenols, tailored for researchers, scientists, and drug development professionals. Moving beyond a simple enumeration of facts, this document delves into the causal relationships between chemical structure and biological function, offering field-proven insights into experimental design and data interpretation.

Introduction: The Versatile Scaffold of Substituted Phenols

Substituted phenols, a broad class of organic molecules characterized by a hydroxyl group attached to a benzene ring bearing additional functional groups, are ubiquitous in nature and synthetic chemistry. Their inherent ability to donate a hydrogen atom or an electron makes them potent antioxidants, but their biological activities extend far beyond this single property. Variations in the type, position, and number of substituents on the phenolic ring give rise to a remarkable diversity of pharmacological effects, including antimicrobial, anticancer, and anti-inflammatory activities. This guide will dissect these key biological activities, providing a robust framework for their investigation and potential therapeutic application.

Chapter 1: Antioxidant Activities of Substituted Phenols

The capacity of substituted phenols to neutralize free radicals is a cornerstone of their biological significance. This activity is primarily governed by the hydroxyl group's ability to donate a hydrogen atom, thereby stabilizing reactive oxygen species (ROS).

Mechanism of Action

The antioxidant action of phenols primarily proceeds via two mechanisms:

- **Hydrogen Atom Transfer (HAT):** The phenolic hydroxyl group donates its hydrogen atom to a free radical, quenching its reactivity. The resulting phenoxyl radical is stabilized by resonance.^[1]
- **Single-Electron Transfer (SET):** The phenol can donate an electron to a free radical, forming a radical cation.^[1]

The efficiency of these processes is heavily influenced by the nature and position of the substituents on the aromatic ring.

Structure-Activity Relationship (SAR)

The antioxidant capacity of substituted phenols is not uniform and is dictated by several structural features:

- **Number and Position of Hydroxyl Groups:** A higher number of hydroxyl groups generally correlates with increased antioxidant activity.^[2] The ortho and para positions of a second hydroxyl group enhance activity due to resonance stabilization of the phenoxyl radical.^[3]
- **Electron-Donating Groups:** Substituents that donate electrons to the aromatic ring, such as alkyl and methoxy groups, can increase the stability of the phenoxyl radical, thereby enhancing antioxidant potency.^[1]
- **Steric Hindrance:** Bulky substituents near the hydroxyl group can sometimes enhance antioxidant activity by sterically hindering the phenoxyl radical from participating in further reactions, thus increasing its stability.^[4]

Key Experimental Protocols

1. ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Cation Decolorization Assay

This assay measures the ability of an antioxidant to scavenge the pre-formed ABTS radical cation (ABTS^{•+}), a blue-green chromophore.[5] The reduction of ABTS^{•+} by an antioxidant leads to a loss of color, which is measured spectrophotometrically.[5]

Experimental Protocol: ABTS Assay[5][6][7][8][9]

- Reagent Preparation:
 - Prepare a 7 mM ABTS stock solution in water.[5]
 - Prepare a 2.45 mM potassium persulfate solution in water.
 - To generate the ABTS^{•+} solution, mix the ABTS stock solution and potassium persulfate solution in equal volumes and allow the mixture to stand in the dark at room temperature for 12-16 hours before use.[7]
 - Dilute the ABTS^{•+} solution with ethanol or water to an absorbance of 0.70 (± 0.02) at 734 nm.[7][9]
- Assay Procedure:
 - Add 10 µL of the test compound (at various concentrations) or standard (e.g., Trolox) to a 96-well plate.[8]
 - Add 190 µL of the diluted ABTS^{•+} solution to each well.[7]
 - Incubate the plate at room temperature for a specified time (e.g., 6 minutes).
 - Measure the absorbance at 734 nm using a microplate reader.
- Data Analysis:

- Calculate the percentage inhibition of absorbance relative to a control (ABTS•+ solution without antioxidant).
- Plot a standard curve using a known antioxidant like Trolox.
- Express the antioxidant capacity of the test compounds as Trolox equivalents (TE).

2. DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay

The DPPH assay is based on the reduction of the stable free radical DPPH• by an antioxidant. The DPPH• radical has a deep violet color in solution, which fades to yellow upon reduction.

Experimental Protocol: DPPH Assay

- Reagent Preparation:
 - Prepare a stock solution of DPPH in methanol (e.g., 0.1 mM).
- Assay Procedure:
 - Add 100 μ L of the test compound (at various concentrations) or standard to a 96-well plate.
 - Add 100 μ L of the DPPH solution to each well.
 - Incubate the plate in the dark at room temperature for 30 minutes.
 - Measure the absorbance at 517 nm.
- Data Analysis:
 - Calculate the percentage of DPPH• scavenging activity.
 - Determine the IC₅₀ value (the concentration of the test compound required to scavenge 50% of the DPPH• radicals).

Data Presentation

Compound	Substituent(s)	IC50 (μM) - DPPH Assay	TEAC (Trolox Equivalents) - ABTS Assay
Phenol	H	>1000	0.5
Catechol	2-OH	15.2	2.1
Guaiacol	2-OCH ₃	85.6	1.2
4-Methylcatechol	2-OH, 4-CH ₃	10.8	2.5

This is example data and will vary based on experimental conditions.

Chapter 2: Antimicrobial Activities of Substituted Phenols

Many substituted phenols exhibit significant activity against a broad spectrum of microorganisms, including bacteria and fungi. Their utility as antimicrobials stems from their ability to disrupt essential cellular structures and functions.

Mechanism of Action

The antimicrobial mechanisms of phenolic compounds are often multifaceted and can include:

- **Membrane Disruption:** Phenols can intercalate into the lipid bilayer of the cell membrane, altering its fluidity and permeability.[\[10\]](#) This can lead to the leakage of intracellular components and ultimately cell death.[\[10\]](#)
- **Enzyme Inhibition:** The hydroxyl group of phenols can form hydrogen bonds with active sites of enzymes, leading to their inactivation.[\[11\]](#)
- **Inhibition of Nucleic Acid Synthesis:** Some phenolic compounds can interfere with the synthesis of DNA and RNA.[\[11\]](#)[\[12\]](#)
- **Disruption of Energy Metabolism:** Phenols can uncouple oxidative phosphorylation, disrupting ATP synthesis.[\[12\]](#)

Structure-Activity Relationship (SAR)

The antimicrobial efficacy of substituted phenols is influenced by:

- **Lipophilicity:** An optimal balance of hydrophilicity and lipophilicity is crucial for antimicrobial activity. Increased lipophilicity, often conferred by alkyl substituents, can enhance the compound's ability to penetrate the microbial cell membrane.[\[12\]](#)
- **Position of Substituents:** The relative position of substituents can affect the molecule's interaction with the cell membrane and intracellular targets.
- **Number of Hydroxyl Groups:** While multiple hydroxyl groups can enhance antioxidant activity, they may decrease antimicrobial efficacy by reducing lipophilicity.[\[11\]](#)

Key Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

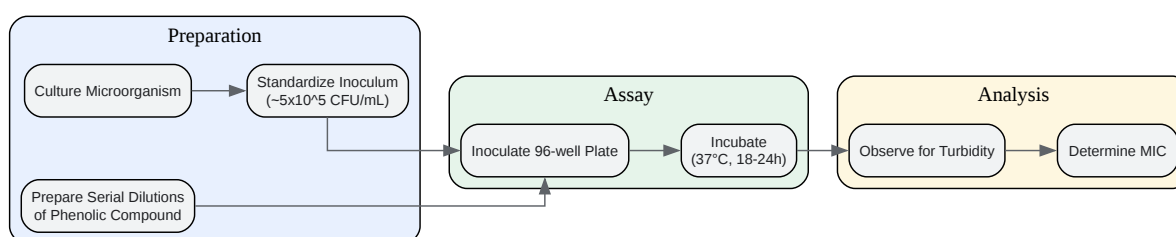
The MIC is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism after overnight incubation.[\[13\]](#)[\[14\]](#)

Experimental Protocol: Broth Microdilution MIC Assay[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

- **Preparation of Inoculum:**
 - Culture the test microorganism in an appropriate broth medium (e.g., Mueller-Hinton Broth) to a standardized density (e.g., approximately 5×10^5 CFU/mL).[\[13\]](#)
- **Preparation of Test Compound Dilutions:**
 - Perform serial two-fold dilutions of the substituted phenol in a 96-well microtiter plate containing broth medium.[\[13\]](#)[\[16\]](#)
- **Inoculation and Incubation:**
 - Inoculate each well with the standardized microbial suspension.
 - Include a positive control (microorganism in broth without the test compound) and a negative control (broth only).

- Incubate the plate at an appropriate temperature (e.g., 37°C) for 18-24 hours.[13][16]
- Determination of MIC:
 - Visually inspect the wells for turbidity. The MIC is the lowest concentration of the compound at which there is no visible growth.[13]

Visualization of Experimental Workflow



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Caption: Workflow for the Minimum Inhibitory Concentration (MIC) assay.

Chapter 3: Anticancer Activities of Substituted Phenols

A growing body of evidence highlights the potential of substituted phenols as anticancer agents. Their mechanisms of action are diverse and often involve the modulation of key signaling pathways that regulate cell growth, proliferation, and apoptosis.

Mechanisms of Action and Signaling Pathways

Substituted phenols can exert their anticancer effects through various mechanisms:

- Induction of Apoptosis: Many phenolic compounds can trigger programmed cell death in cancer cells by activating intrinsic (mitochondrial) and extrinsic (death receptor) apoptotic pathways.

- Cell Cycle Arrest: They can halt the progression of the cell cycle at various checkpoints (e.g., G1/S or G2/M), preventing cancer cell proliferation.
- Inhibition of Angiogenesis: Some phenols can inhibit the formation of new blood vessels that supply tumors with nutrients and oxygen.
- Modulation of Signaling Pathways:
 - Nrf2 Pathway: The Nuclear factor erythroid 2-related factor 2 (Nrf2) is a transcription factor that regulates the expression of antioxidant and detoxifying enzymes.[\[17\]](#) While activation of Nrf2 is generally considered protective in normal cells, some phenolic compounds can act as Nrf2 inhibitors in cancer cells, sensitizing them to chemotherapy.[\[17\]](#) Conversely, other phenols activate Nrf2, which can be a chemopreventive mechanism.[\[18\]](#)[\[19\]](#)[\[20\]](#)
 - NF-κB Pathway: Nuclear factor-kappa B (NF-κB) is a transcription factor that plays a crucial role in inflammation and cancer progression.[\[21\]](#)[\[22\]](#) Many phenolic compounds have been shown to inhibit the NF-κB signaling pathway, thereby reducing the expression of pro-inflammatory and pro-survival genes in cancer cells.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Key Experimental Protocol: MTT [3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide] Assay for Cytotoxicity

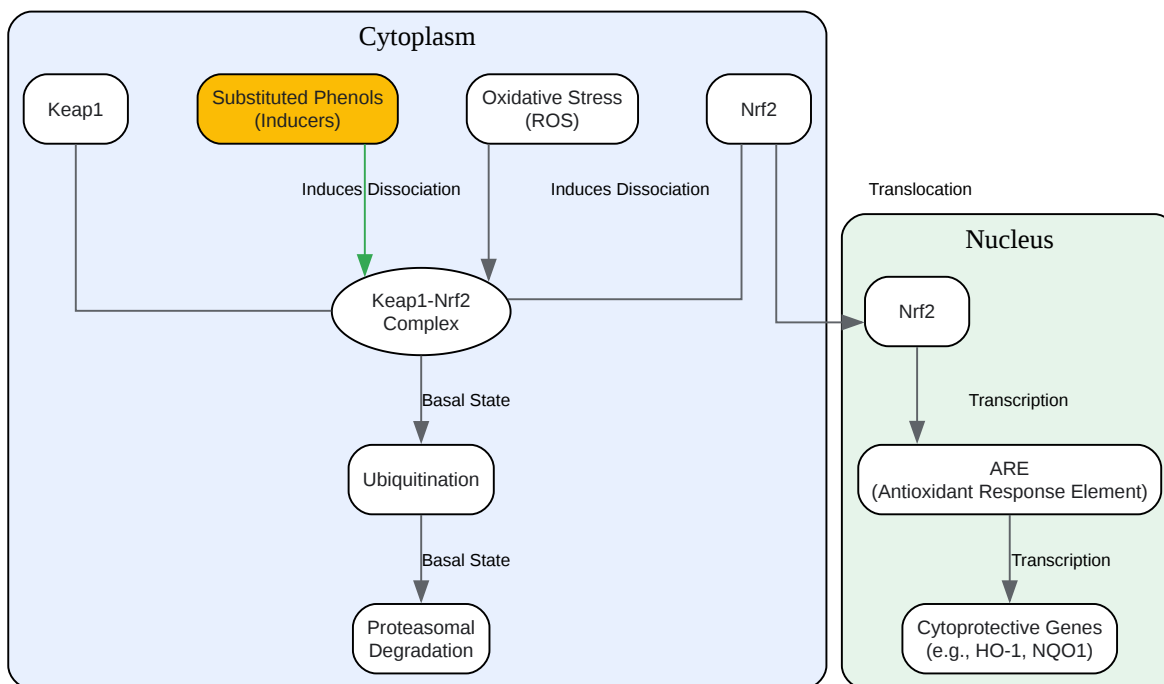
The MTT assay is a colorimetric assay used to assess cell metabolic activity as an indicator of cell viability, proliferation, and cytotoxicity.[\[25\]](#)[\[26\]](#)

Experimental Protocol: MTT Assay[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)

- Cell Seeding:
 - Seed cancer cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment:
 - Treat the cells with various concentrations of the substituted phenol for a specified duration (e.g., 24, 48, or 72 hours).

- MTT Incubation:
 - Add MTT solution (typically 5 mg/mL in PBS) to each well to a final concentration of 0.5 mg/mL.[26]
 - Incubate the plate for 3-4 hours at 37°C to allow for the formation of formazan crystals by metabolically active cells.[26]
- Solubilization and Measurement:
 - Add a solubilizing agent (e.g., DMSO or isopropanol with 0.04 N HCl) to dissolve the formazan crystals.[27]
 - Shake the plate for 15 minutes to ensure complete dissolution.[28]
 - Measure the absorbance at a wavelength of 570 nm.[28]
- Data Analysis:
 - Calculate the percentage of cell viability relative to an untreated control.
 - Determine the IC50 value (the concentration of the compound that inhibits cell growth by 50%).

Visualization of Key Signaling Pathways



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Caption: Activation of the Nrf2 signaling pathway by substituted phenols.

Chapter 4: Anti-inflammatory Activities of Substituted Phenols

Inflammation is a complex biological response to harmful stimuli, and chronic inflammation is implicated in a variety of diseases. Substituted phenols can modulate inflammatory responses through their interaction with key inflammatory mediators and signaling pathways.[30]

Mechanism of Action

The anti-inflammatory effects of substituted phenols are attributed to their ability to:

- **Inhibit Pro-inflammatory Enzymes:** Phenolic compounds can inhibit the activity of enzymes like cyclooxygenase (COX) and lipoxygenase (LOX), which are involved in the synthesis of prostaglandins and leukotrienes, respectively.[24]
- **Suppress Cytokine Production:** They can reduce the production of pro-inflammatory cytokines such as tumor necrosis factor-alpha (TNF- α), interleukin-6 (IL-6), and interleukin-1 β (IL-1 β).[31]
- **Modulate Inflammatory Signaling Pathways:** As mentioned previously, the inhibition of the NF- κ B pathway is a key mechanism by which phenols exert their anti-inflammatory effects. [24][32] They can prevent the phosphorylation and degradation of I κ B, the inhibitory protein of NF- κ B, thereby blocking its translocation to the nucleus and the subsequent transcription of pro-inflammatory genes.[21][22]

Key Experimental Protocols

1. Nitric Oxide (NO) Assay in LPS-Stimulated Macrophages

This assay measures the production of nitric oxide, a key inflammatory mediator, by macrophages stimulated with lipopolysaccharide (LPS). The Griess reaction is used to quantify nitrite, a stable metabolite of NO.[33][34]

Experimental Protocol: Griess Assay for Nitric Oxide[33][34][35][36][37]

- **Cell Culture and Treatment:**
 - Culture macrophages (e.g., RAW 264.7 cells) in a 96-well plate.
 - Pre-treat the cells with various concentrations of the substituted phenol for 1 hour.
 - Stimulate the cells with LPS (e.g., 1 μ g/mL) for 24 hours.
- **Griess Reaction:**
 - Collect the cell culture supernatant.
 - Mix 50 μ L of the supernatant with 50 μ L of Griess Reagent I (e.g., 1% sulfanilamide in 5% phosphoric acid).[35]

- Incubate for 5-10 minutes at room temperature, protected from light.
- Add 50 μ L of Griess Reagent II (e.g., 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water).[35]
- Incubate for another 5-10 minutes at room temperature.
- Measurement and Analysis:
 - Measure the absorbance at 540 nm.[34][35]
 - Use a sodium nitrite solution to generate a standard curve.
 - Calculate the concentration of nitrite in the samples.

2. Enzyme-Linked Immunosorbent Assay (ELISA) for Pro-inflammatory Cytokines

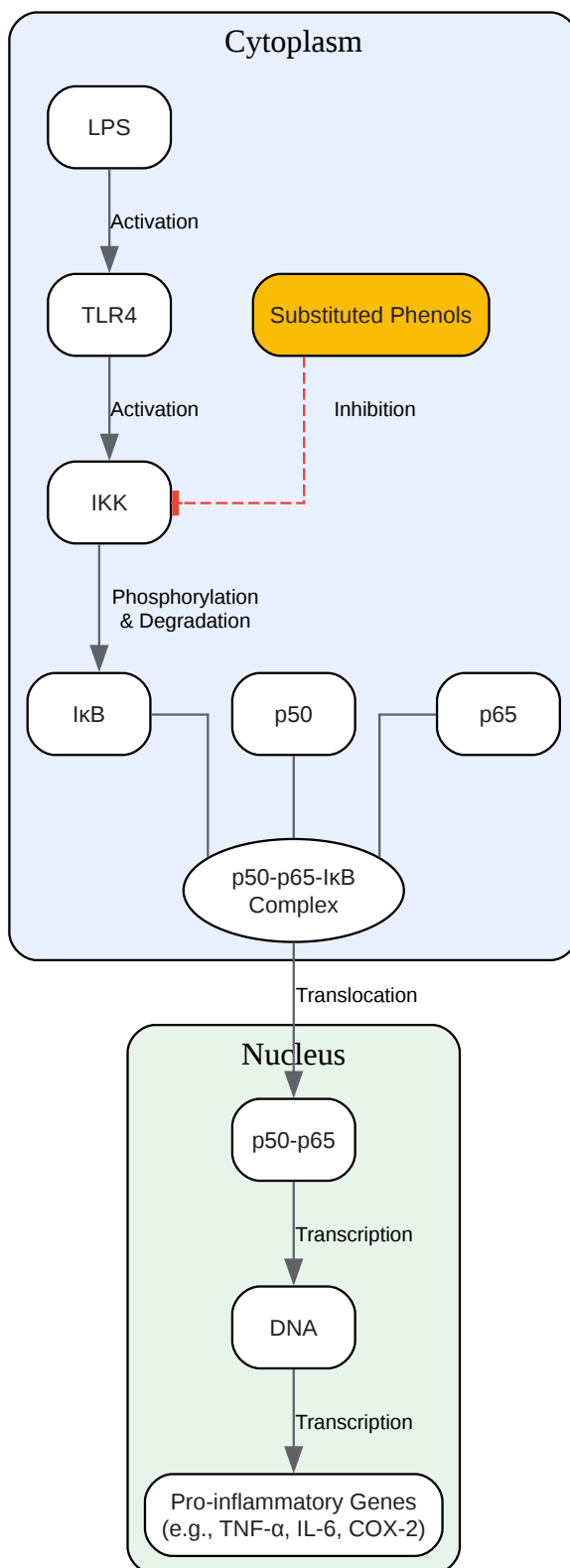
ELISA is a highly sensitive and specific method for quantifying the levels of cytokines (e.g., TNF- α , IL-6) in cell culture supernatants or biological fluids.[38]

Experimental Protocol: Sandwich ELISA[38][39][40][41]

- Plate Coating:
 - Coat a 96-well plate with a capture antibody specific for the cytokine of interest and incubate overnight at 4°C.[39]
- Blocking:
 - Wash the plate and block non-specific binding sites with a blocking buffer (e.g., 1% BSA in PBS).
- Sample Incubation:
 - Add cell culture supernatants or standards to the wells and incubate for 2 hours at room temperature.
- Detection Antibody:

- Wash the plate and add a biotinylated detection antibody specific for the cytokine. Incubate for 2 hours.
- Enzyme Conjugate and Substrate:
 - Wash the plate and add streptavidin-horseradish peroxidase (HRP) conjugate. Incubate for 20 minutes.
 - Wash the plate and add a TMB (3,3',5,5'-tetramethylbenzidine) substrate solution.
- Measurement and Analysis:
 - Stop the reaction with a stop solution (e.g., 2N H₂SO₄) and measure the absorbance at 450 nm.[\[41\]](#)
 - Generate a standard curve to quantify the cytokine concentration in the samples.

Visualization of the NF- κ B Signaling Pathway



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Caption: Inhibition of the NF-κB signaling pathway by substituted phenols.

References

- Quantitative structure-activity relationship analysis of phenolic antioxidants. PubMed. Available at: [\[Link\]](#)
- Phenolic compounds as Nrf2 inhibitors: potential applications in cancer therapy. PMC. Available at: [\[Link\]](#)
- Antimicrobial Potential of Polyphenols: Mechanisms of Action and Microbial Responses—A Narrative Review. MDPI. Available at: [\[Link\]](#)
- Minimum Inhibitory Concentration (MIC) Test. Microbe Investigations. Available at: [\[Link\]](#)
- Natural phenolic compounds target NF- κ B and NLRP3 pathways. Some... ResearchGate. Available at: [\[Link\]](#)
- Natural Products as Modulators of Nrf2 Signaling Pathway in Neuroprotection. MDPI. Available at: [\[Link\]](#)
- Role of Phenolic Compounds in Human Disease: Current Knowledge and Future Prospects. MDPI. Available at: [\[Link\]](#)
- Cytotoxicity MTT Assay Protocols and Methods. Springer Nature Experiments. Available at: [\[Link\]](#)
- Phenolic acids from medicinal and edible homologous plants: a potential anti-inflammatory agent for inflammatory diseases. Frontiers. Available at: [\[Link\]](#)
- Plant Phenolics and Phenolic-Enriched Extracts as Antimicrobial Agents against Food-Contaminating Microorganisms. PMC. Available at: [\[Link\]](#)
- Modulation of Nrf2/ARE Pathway by Food Polyphenols: A Nutritional Neuroprotective Strategy for Cognitive and Neurodegenerative Disorders. PMC. Available at: [\[Link\]](#)
- Experimental protocol of ABTS assay to assess the antioxidant activity of EOs. ResearchGate. Available at: [\[Link\]](#)
- 4.6. Nitric Oxide Assay. Bio-protocol. Available at: [\[Link\]](#)

- MTT Assay Protocol: Guide to Measuring Cell Viability & Proliferation. CLYTE Technologies. Available at: [\[Link\]](#)
- Full article: Phenolic compounds: Natural alternative in inflammation treatment. A Review. Taylor & Francis Online. Available at: [\[Link\]](#)
- Future Antimicrobials: Natural and Functionalized Phenolics. PMC. Available at: [\[Link\]](#)
- ABTS decolorization assay – in vitro antioxidant capacity. protocols.io. Available at: [\[Link\]](#)
- Polyphenols Targeting NF- κ B Pathway in Neurological Disorders: What We Know So Far?. PMC. Available at: [\[Link\]](#)
- Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) Assays Using Broth Microdilution Method. protocols.io. Available at: [\[Link\]](#)
- CYTOKINE ELISA. Bowdish Lab. Available at: [\[Link\]](#)
- Cell Viability Assays. NCBI Bookshelf. Available at: [\[Link\]](#)
- Plant polyphenols as inhibitors of NF- κ B induced cytokine production—a potential anti-inflammatory treatment for Alzheimer's disease?. PMC. Available at: [\[Link\]](#)
- Antioxidant, Anti-Inflammatory and Cytotoxic Activity of Phenolic Compound Family Extracted from Raspberries (*Rubus idaeus*): A General Review. MDPI. Available at: [\[Link\]](#)
- Phytochemicals targeting NF- κ B signaling: Potential anti-cancer interventions. PMC. Available at: [\[Link\]](#)
- Antimicrobial activity of individual phenolic compounds, some examples. ResearchGate. Available at: [\[Link\]](#)
- Detection and Quantification of Cytokines and Other Biomarkers. PMC. Available at: [\[Link\]](#)
- Minimal Inhibitory Concentration (MIC). protocols.io. Available at: [\[Link\]](#)
- ABTS Antioxidant Assay Kit. Zen-Bio. Available at: [\[Link\]](#)

- Coffee-Derived Phenolic Compounds Activate Nrf2 Antioxidant Pathway in I/R Injury In Vitro Model: A Nutritional Approach Preventing Age Related-Damages. National Institutes of Health. Available at: [\[Link\]](#)
- Antimicrobial Activity of Naturally Occurring Phenols and Derivatives Against Biofilm and Planktonic Bacteria. Frontiers. Available at: [\[Link\]](#)
- Anti-inflammatory activities of phenolic compounds. ResearchGate. Available at: [\[Link\]](#)
- Measurement of Nitric Oxide Production in Biological Systems by Using Griess Reaction Assay. MDPI. Available at: [\[Link\]](#)
- The Synergistic effects on Nrf2 of phenolic compounds associated with other anticancer agents. ResearchGate. Available at: [\[Link\]](#)
- Minimum inhibitory concentration. Wikipedia. Available at: [\[Link\]](#)
- POLYPHENOLS AND NF- κ B SIGNALING PATHWAY IN CANCER CELLS AND ACTIVATED MACROPHAGES. Rakyat Biologi. Available at: [\[Link\]](#)
- Synthesis and evaluation of new phenolic-based antioxidants: Structure–activity relationship. ResearchGate. Available at: [\[Link\]](#)
- Minimal inhibitory concentration (MIC) test and determination of antimicrobial resistant bacteria. The world's largest collection of open access research papers. Available at: [\[Link\]](#)
- The Structure–Antioxidant Activity Relationship of Ferulates. PMC. Available at: [\[Link\]](#)
- Protocol Griess Test. protocols.io. Available at: [\[Link\]](#)
- Antioxidant Activity of Natural Phenols and Derived Hydroxylated Biphenyls. PMC. Available at: [\[Link\]](#)
- Relationship structure-antioxidant activity of hindered phenolic compounds. ResearchGate. Available at: [\[Link\]](#)

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Sources

- [1. Antioxidant Activity of Natural Phenols and Derived Hydroxylated Biphenyls - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. The Structure–Antioxidant Activity Relationship of Ferulates - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. ABTS decolorization assay – in vitro antioxidant capacity \[protocols.io\]](#)
- [8. zen-bio.com \[zen-bio.com\]](#)
- [9. cosmobiousa.com \[cosmobiousa.com\]](#)
- [10. Frontiers | Antimicrobial Activity of Naturally Occurring Phenols and Derivatives Against Biofilm and Planktonic Bacteria \[frontiersin.org\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
- [12. Future Antimicrobials: Natural and Functionalized Phenolics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. microbe-investigations.com \[microbe-investigations.com\]](#)
- [14. Minimum inhibitory concentration - Wikipedia \[en.wikipedia.org\]](#)
- [15. protocols.io \[protocols.io\]](#)
- [16. Minimal Inhibitory Concentration \(MIC\) \[protocols.io\]](#)
- [17. Phenolic compounds as Nrf2 inhibitors: potential applications in cancer therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. mdpi.com \[mdpi.com\]](#)
- [19. Modulation of Nrf2/ARE Pathway by Food Polyphenols: A Nutritional Neuroprotective Strategy for Cognitive and Neurodegenerative Disorders - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- 20. Coffee-Derived Phenolic Compounds Activate Nrf2 Antioxidant Pathway in I/R Injury In Vitro Model: A Nutritional Approach Preventing Age Related-Damages - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 21. Polyphenols Targeting NF- κ B Pathway in Neurological Disorders: What We Know So Far? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 22. Plant polyphenols as inhibitors of NF- κ B induced cytokine production—a potential anti-inflammatory treatment for Alzheimer's disease? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 23. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 24. Role of Phenolic Compounds in Human Disease: Current Knowledge and Future Prospects - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 25. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 26. [broadpharm.com](https://www.broadpharm.com/) [[broadpharm.com](https://www.broadpharm.com/)]
- 27. [clyte.tech](https://www.clyte.tech/) [[clyte.tech](https://www.clyte.tech/)]
- 28. MTT assay protocol | Abcam [[abcam.com](https://www.abcam.com/)]
- 29. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 30. [tandfonline.com](https://www.tandfonline.com/) [[tandfonline.com](https://www.tandfonline.com/)]
- 31. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 32. Frontiers | Phenolic acids from medicinal and edible homologous plants: a potential anti-inflammatory agent for inflammatory diseases [[frontiersin.org](https://www.frontiersin.org/)]
- 33. 4.6. Nitric Oxide Assay [[bio-protocol.org](https://www.bio-protocol.org/)]
- 34. Measurement of Nitric Oxide Production in Biological Systems by Using Griess Reaction Assay | MDPI [[mdpi.com](https://www.mdpi.com/)]
- 35. resources.rndsystems.com [resources.rndsystems.com]
- 36. [sigmaaldrich.com](https://www.sigmaaldrich.com/) [[sigmaaldrich.com](https://www.sigmaaldrich.com/)]
- 37. Protocol Griess Test [[protocols.io](https://www.protocols.io/)]
- 38. Detection and Quantification of Cytokines and Other Biomarkers - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 39. Cytokine Elisa [[bdbiosciences.com](https://www.bdbiosciences.com/)]
- 40. Cytokine Elisa [[bdbiosciences.com](https://www.bdbiosciences.com/)]
- 41. [bowdish.ca](https://www.bowdish.ca/) [[bowdish.ca](https://www.bowdish.ca/)]

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